

An In-depth Technical Guide to Hexyltrimethylammonium Bromide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Hexyltrimethylammonium bromide*

Cat. No.: *B1246663*

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Abstract

Hexyltrimethylammonium bromide (HTAB) is a cationic surfactant belonging to the quaternary ammonium salt family. Its amphipathic nature, characterized by a hydrophilic trimethylammonium head group and a hydrophobic hexyl tail, underpins its diverse applications across various scientific and industrial domains. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of HTAB, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. Detailed experimental protocols and visualizations are included to facilitate practical application and a deeper understanding of its utility.

Chemical Structure and Formula

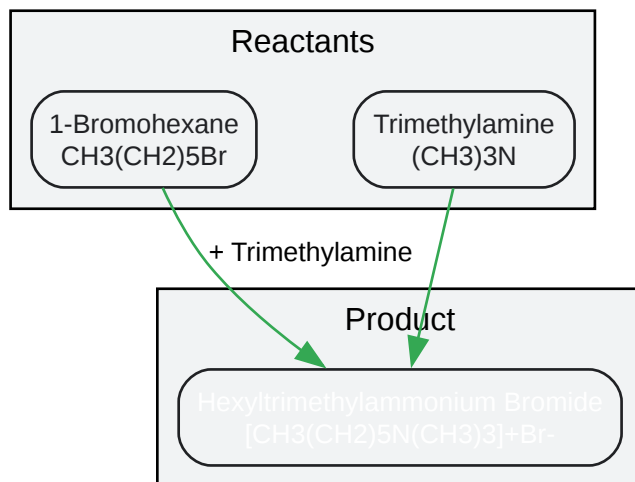
Hexyltrimethylammonium bromide is structurally defined by a central nitrogen atom bonded to three methyl groups and one hexyl group, forming a quaternary ammonium cation. This cation is ionically bonded to a bromide anion.

- Chemical Formula: $C_9H_{22}BrN$ [\[1\]](#)[\[2\]](#)
- IUPAC Name: Hexyl(trimethyl)azanium bromide[\[1\]](#)

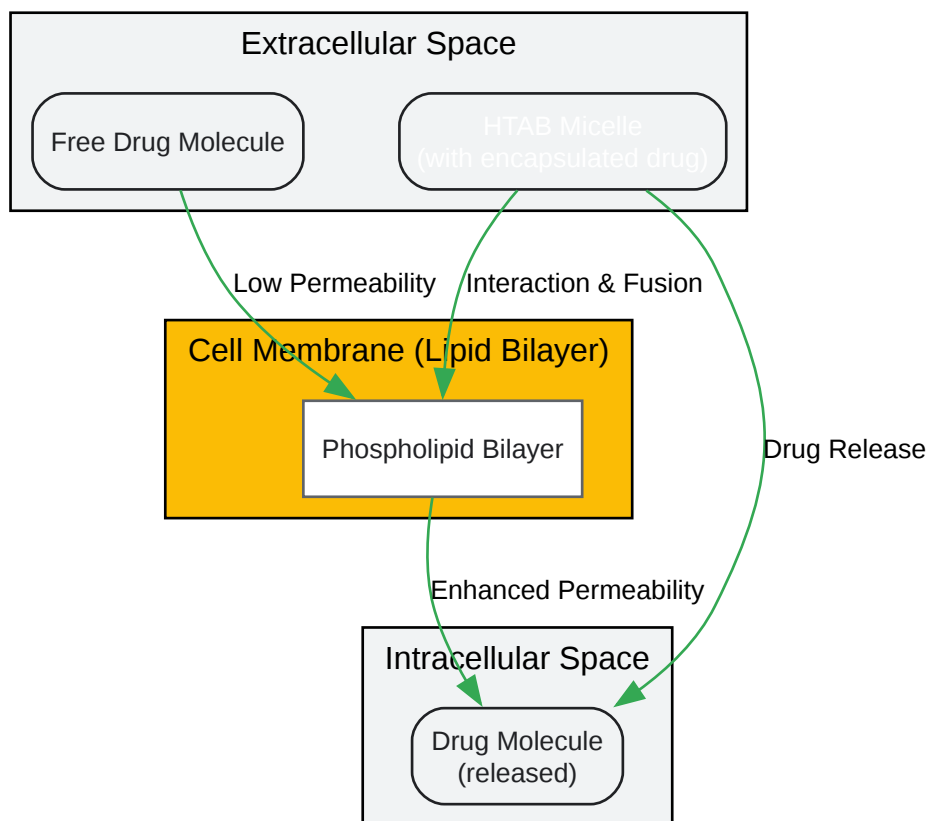
- CAS Number: 2650-53-5
- Molecular Weight: 224.18 g/mol [\[1\]](#)
- SMILES: CCCCC[CH2+](C)C.[Br-] [\[1\]](#)

Below is a diagram illustrating the chemical synthesis of **Hexyltrimethylammonium Bromide**.

Synthesis of Hexyltrimethylammonium Bromide



Mechanism of HTAB in Enhancing Drug Permeation



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References

- 1. Hexyltrimethylammonium bromide | C₉H₂₂BrN | CID 10059492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]

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